

Application Notes and Protocols: Analytical Methods for Bamifylline Hydrochloride Tablets

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Compound of Interest

Compound Name: *Bamifylline hydrochloride*

Cat. No.: *B1630439*

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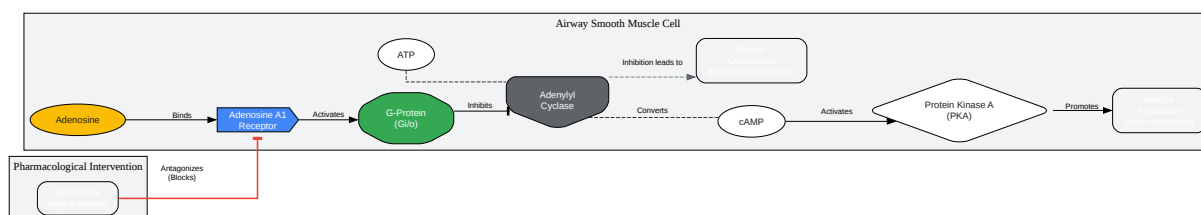
For Researchers, Scientists, and Drug Development Professionals

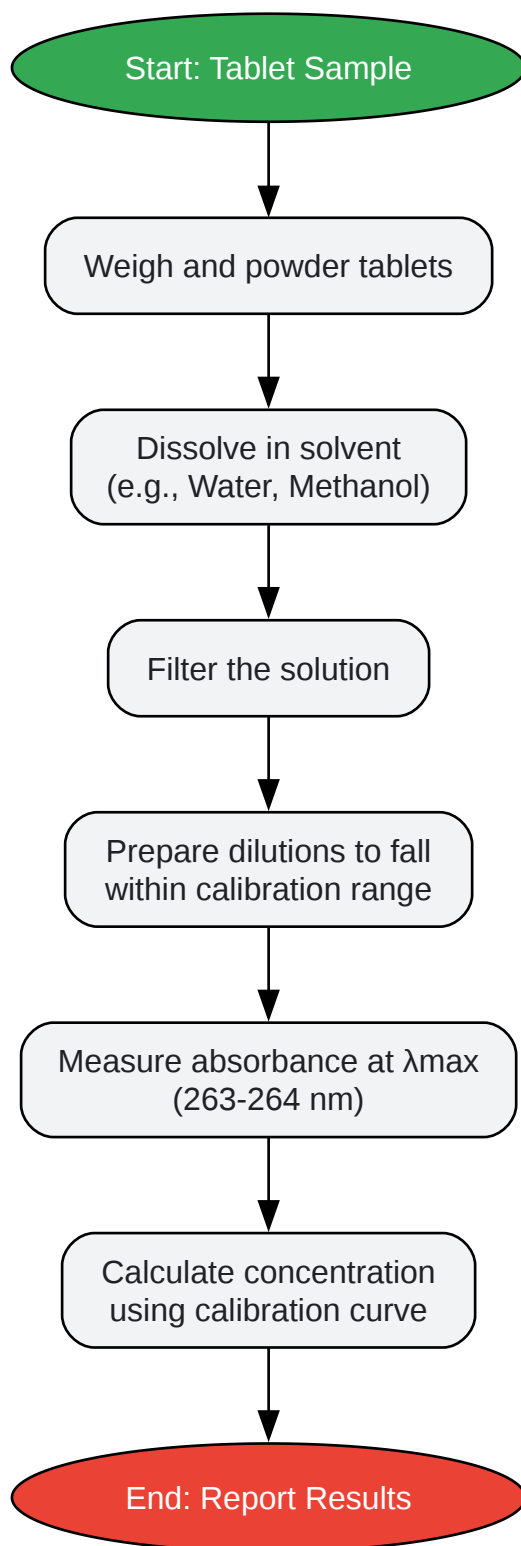
Introduction

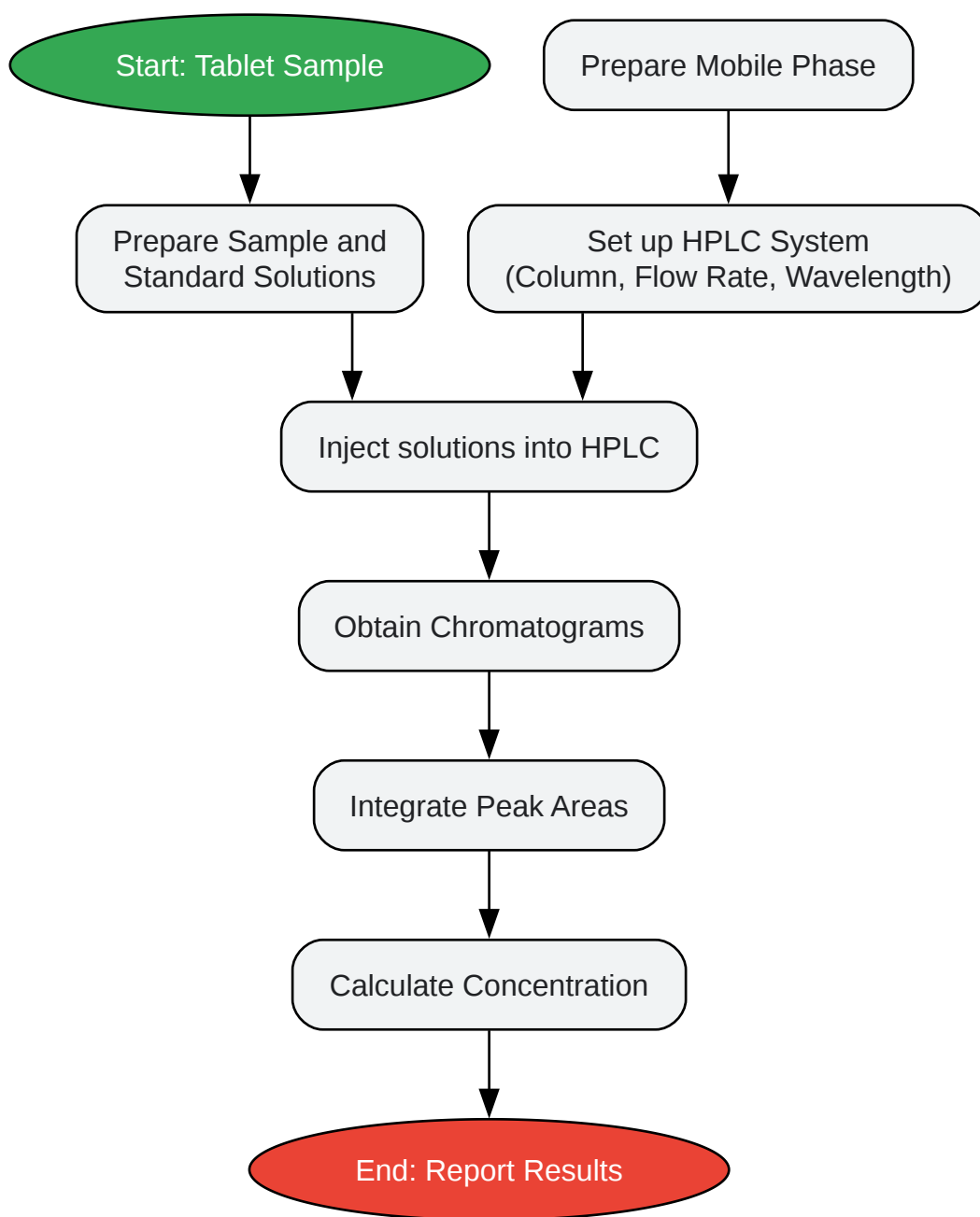
Bamifylline hydrochloride is a selective adenosine A1 receptor antagonist belonging to the xanthine class of stimulants.[1] It is utilized as a bronchodilator for the treatment of asthma and other reversible airway obstructions.[2][3] Ensuring the quality, efficacy, and safety of **bamifylline hydrochloride** tablets requires robust analytical methods for its quantification and characterization. This document provides detailed application notes and protocols for the analysis of **bamifylline hydrochloride** in pharmaceutical tablet formulations, focusing on UV-Vis Spectrophotometry and High-Performance Liquid Chromatography (HPLC).

Mechanism of Action: Adenosine A1 Receptor Antagonism

Bamifylline hydrochloride exerts its therapeutic effect primarily through the selective antagonism of the adenosine A1 receptor. In the airways, adenosine can cause bronchoconstriction. By blocking the A1 receptor, bamifylline prevents this action, leading to bronchodilation.







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References

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